

Application Notes and Protocols for AT-1002 TFA in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AT-1002 is a synthetic hexapeptide that acts as a potent and reversible modulator of tight junctions, the primary structures governing paracellular permeability in epithelial and endothelial cell layers.[1][2][3] As the trifluoroacetate (TFA) salt, AT-1002 is a valuable tool for in vitro studies aimed at understanding tight junction dynamics, as well as for developing strategies to enhance the delivery of therapeutic molecules across cellular barriers. These application notes provide detailed protocols for the dissolution, preparation, and use of **AT-1002 TFA** in cell culture experiments, along with an overview of its mechanism of action.

Product Information and Storage



Property	Value
Product Name	AT-1002 TFA
Appearance	Lyophilized white to off-white powder
Molecular Weight	821.91 g/mol
Purity	Typically ≥95%
Long-term Storage (Lyophilized)	-20°C
Storage of Stock Solutions	Aliquot and store at -80°C to avoid repeated freeze-thaw cycles. Stable for up to 6 months.

Protocol 1: Reconstitution of Lyophilized AT-1002 TFA

This protocol describes the preparation of a high-concentration stock solution of **AT-1002 TFA**. It is critical to use sterile reagents and aseptic techniques to prevent contamination.

Materials:

- Lyophilized AT-1002 TFA vial
- Sterile, nuclease-free dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free water or phosphate-buffered saline (PBS), pH 7.4
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

• Equilibration: Before opening, allow the vial of lyophilized **AT-1002 TFA** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.



- Centrifugation: Briefly centrifuge the vial at a low speed (e.g., 2000 x g for 1-2 minutes) to ensure the lyophilized powder is collected at the bottom.
- Solvent Addition: Based on the desired stock concentration, carefully add the appropriate volume of sterile DMSO to the vial to dissolve the peptide. For a 10 mM stock solution, for example, use the following calculation:
 - Volume of DMSO (μ L) = (mass of peptide in mg / 821.91 g/mol) * 100,000
- Dissolution: Gently vortex or swirl the vial until the peptide is completely dissolved. A clear solution should be obtained. Sonication in a water bath for a few minutes can aid in dissolving the peptide if necessary.
- Aliquoting and Storage: Aliquot the stock solution into sterile, low-retention polypropylene microcentrifuge tubes in volumes suitable for your experiments. Store the aliquots at -80°C.
 Avoid repeated freeze-thaw cycles.

Note on TFA Salts: AT-1002 is supplied as a TFA salt, a common counterion from peptide synthesis. For most cell culture applications, the final concentration of TFA after diluting the stock solution in culture medium is negligible and does not affect cell viability or experimental outcomes. However, for highly sensitive assays, TFA removal or exchange with a different salt (e.g., hydrochloride or acetate) may be considered.[4][5][6]

Protocol 2: Assessment of Tight Junction Modulation using Transepithelial Electrical Resistance (TEER)

This protocol outlines a typical experiment to measure the effect of **AT-1002 TFA** on the integrity of an epithelial cell monolayer, such as Caco-2 cells, by measuring TEER.

Materials:

- Caco-2 cells (or other suitable epithelial/endothelial cell line)
- Complete cell culture medium



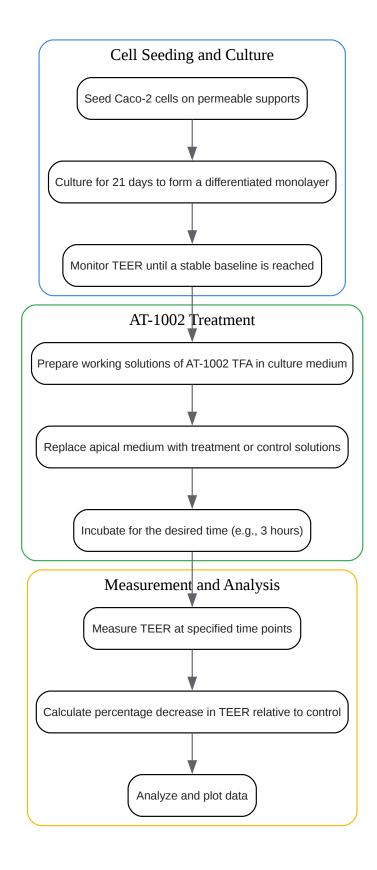




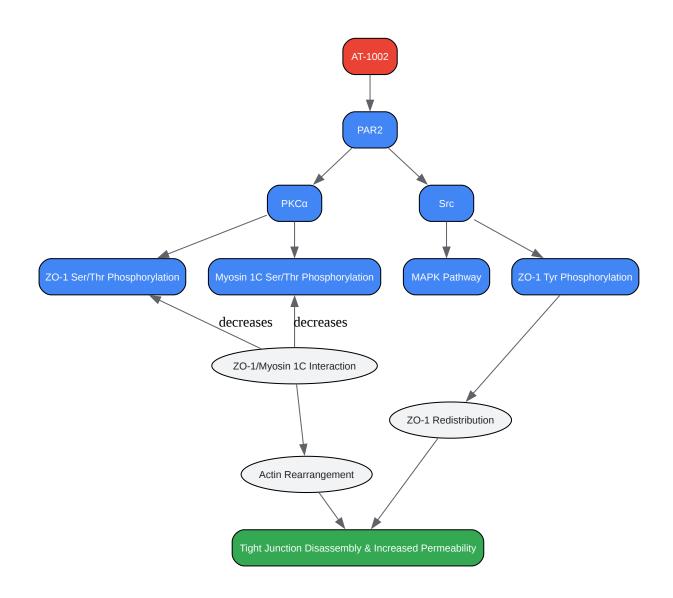
- Cell culture inserts (e.g., Transwell®)
- TEER measurement system (e.g., EVOM2 $^{\text{\tiny TM}}$ Epithelial Voltohmmeter)
- AT-1002 TFA stock solution (prepared as in Protocol 1)
- Sterile PBS

Experimental Workflow:









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